

Application Notes and Protocols for Pegasus Workflow Submission to a Cluster

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Pegasus	
Cat. No.:	B039198	Get Quote

Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed guide on utilizing the **Pegasus** Workflow Management System to submit and manage complex computational workflows on a High-Performance Computing (HPC) cluster. These protocols are designed to help researchers automate, scale, and reproduce their scientific computations efficiently.

Introduction to Pegasus

Pegasus is an open-source scientific workflow management system that enables researchers to design, execute, and monitor complex computational tasks.[1][2] It abstracts the workflow from the underlying execution environment, allowing for portability and scalability.[3][4] **Pegasus** is widely used in various scientific domains, including astronomy, bioinformatics, and gravitational-wave physics.[2]

Key benefits of using **Pegasus** include:

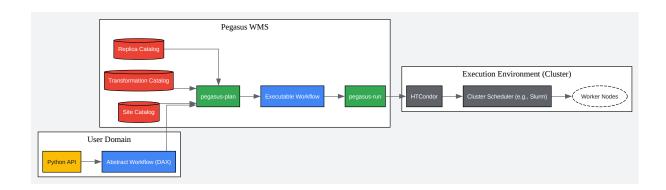
- Automation: Automates repetitive and time-consuming computational tasks.[1]
- Reproducibility: Documents and reproduces analyses, ensuring their validity.[1]
- Scalability: Handles large datasets and complex analyses, scaling from a few to millions of tasks.[3][4]



- Portability: Workflows can be executed on various computational resources, including clusters, grids, and clouds, without modification.[4][5]
- Reliability: Automatically retries failed tasks and provides debugging tools to handle errors.[3]
 [6]
- Provenance Tracking: Captures detailed information about the workflow execution, including data sources, software used, and parameters.[3][4]

Core Concepts in Pegasus

To effectively use **Pegasus**, it is essential to understand its core components and concepts. The following diagram illustrates the logical relationship between the key elements of the **Pegasus** system.



Click to download full resolution via product page

Caption: Logical relationship of **Pegasus** components.



- Abstract Workflow (DAX): A high-level, portable description of the scientific workflow as a
 Directed Acyclic Graph (DAG).[2] The nodes represent computational tasks, and the edges
 represent dependencies.
- Pegasus Planner (pegasus-plan): Maps the abstract workflow to an executable workflow for a specific execution environment.[5] It adds tasks for data staging, job submission, and cleanup.
- Catalogs:
 - Site Catalog: Describes the execution sites, such as the cluster's head node and worker nodes, and their configurations.[5]
 - Transformation Catalog: Describes the executables used in the workflow, including their location on the execution site.[5]
 - Replica Catalog: Keeps track of the locations of input files.
- Executable Workflow: A concrete workflow that can be executed by the workflow engine.
- Workflow Engine (HTCondor/DAGMan): Manages the execution of the workflow, submitting
 jobs to the cluster's scheduler and handling dependencies.

Experimental Protocol: Submitting a Workflow to a Cluster

This protocol outlines the steps to create and submit a simple "diamond" workflow to an HPC cluster. This workflow pattern is common in scientific computing and consists of four jobs: one pre-processing job, two parallel processing jobs, and one final merge job.

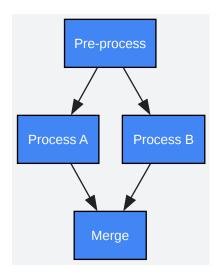
Step 1: Setting up the Pegasus Environment

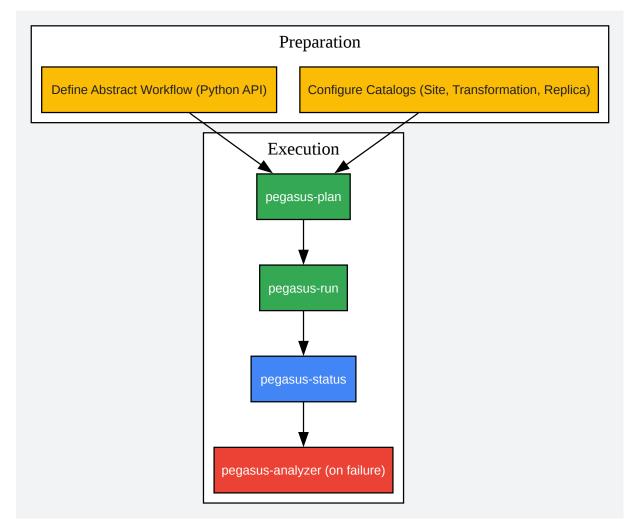
Before creating and running a workflow, ensure that **Pegasus** and HTCondor are installed on a submit node of your cluster.[7] It is also recommended to use Jupyter notebooks for an interactive experience.[1][7]

Step 2: Defining the Abstract Workflow



The abstract workflow is defined using the **Pegasus** Python API. This involves specifying the jobs, their inputs and outputs, and the dependencies between them.







Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Pegasus Workflows | ACCESS Support [support.access-ci.org]
- 2. Pegasus (workflow management) Wikipedia [en.wikipedia.org]
- 3. Pegasus Workflows with Application Containers CyVerse Container Camp: Container Technology for Scientific Research 0.1.0 documentation [cyverse-container-camp-workshop-2018.readthedocs-hosted.com]
- 4. GitHub pegasus-isi/pegasus: Pegasus Workflow Management System Automate, recover, and debug scientific computations. [github.com]
- 5. arokem.github.io [arokem.github.io]
- 6. arokem.github.io [arokem.github.io]
- 7. GitHub pegasus-isi/hpc-examples: Pegasus tutorial and examples configured to be run on a local HPC cluster via Jupyter notebooks [github.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Pegasus Workflow Submission to a Cluster]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039198#pegasus-tutorial-for-submitting-workflows-to-a-cluster]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com